

# CAS number and molecular formula for Dihexyl L-aspartate

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# An In-depth Technical Guide to Dihexyl L-aspartate

This technical guide provides a comprehensive overview of **Dihexyl L-aspartate**, including its chemical identity, and relevant physicochemical properties, with a focus on data pertinent to researchers, scientists, and professionals in drug development. Due to the limited availability of specific experimental data for **Dihexyl L-aspartate**, this guide also includes information on closely related aspartic acid esters and general methodologies for its synthesis and analysis.

## **Chemical Identity and Properties**

While a specific CAS number for **Dihexyl L-aspartate** is not readily available in public databases, its molecular formula can be determined from its structure as a diester of L-aspartic acid.

Molecular Formula: C16H31NO4

Structure: **Dihexyl L-aspartate** consists of an L-aspartic acid backbone with the two carboxylic acid groups esterified with hexyl alcohols.

Physicochemical Properties:

Quantitative data for **Dihexyl L-aspartate** is not extensively published. However, the properties can be inferred from related compounds and the parent molecule, L-aspartic acid. The table



below summarizes key properties of L-aspartic acid. The esterification with two hexyl groups is expected to significantly decrease its melting point and solubility in water, while increasing its lipophilicity.

Property	Value (for L-aspartic acid)	Reference
Molecular Weight	133.10 g/mol	[1]
Melting Point	270 °C	[1]
Water Solubility	5.39 g/L at 25 °C	[1]
pKa (α-carboxyl)	1.99	[2]
pKa (side chain)	3.90	[2]
pKa (amino)	9.90	[2]

# **Experimental Protocols**

Detailed experimental protocols for the synthesis of **Dihexyl L-aspartate** are not specifically described in the available literature. However, a general method for the esterification of amino acids can be adapted.

General Synthesis of Amino Acid Esters:

A common method for preparing amino acid esters involves the reaction of the amino acid with an alcohol in the presence of an acid catalyst.

- Materials: L-aspartic acid, hexanol, strong acid catalyst (e.g., sulfuric acid, thionyl chloride), and a suitable solvent (e.g., toluene).
- Procedure:
  - A suspension of L-aspartic acid in an excess of hexanol and a suitable solvent is prepared in a round-bottom flask.
  - The acid catalyst is added dropwise to the mixture under cooling.



- The reaction mixture is heated to reflux, and the water formed during the reaction is removed, for example, by azeotropic distillation.
- The reaction progress is monitored by a suitable analytical technique (e.g., thin-layer chromatography).
- Upon completion, the reaction mixture is cooled, and the excess alcohol and solvent are removed under reduced pressure.
- The crude product is then purified, typically by column chromatography.

# **Biological and Pharmacological Context**

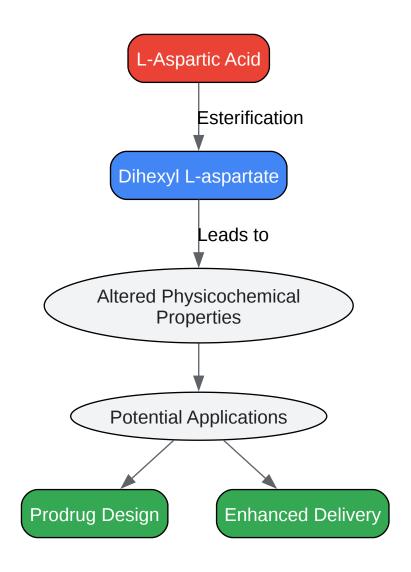
While specific biological activities of **Dihexyl L-aspartate** are not well-documented, L-aspartic acid itself is a crucial molecule in various biological processes. It is a non-essential amino acid that can be synthesized by the body and plays a role as a neurotransmitter.[3] The esterification to **Dihexyl L-aspartate** would likely alter its biological properties, potentially increasing its ability to cross cell membranes due to increased lipophilicity. This could make it a candidate for prodrug strategies, where the ester groups are cleaved in vivo to release L-aspartic acid.

### **Visualizations**

To illustrate the concepts discussed, the following diagrams are provided.







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### References

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